

In Vivo Validation of Ac-AAVALLPAVLLALLAP-LEHD-CHO Activity: A Comparative Guide

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Compound of Interest

Compound Name: Ac-AAVALLPAVLLALLAP-LEHD-
CHO

Cat. No.: B12383857

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the novel caspase-9 inhibitor, **Ac-AAVALLPAVLLALLAP-LEHD-CHO**, against established alternatives, supported by experimental data from in vivo studies. The objective is to offer a clear, data-driven comparison to aid in the evaluation and potential application of this compound in apoptosis-related research and therapeutic development.

Introduction to Ac-AAVALLPAVLLALLAP-LEHD-CHO

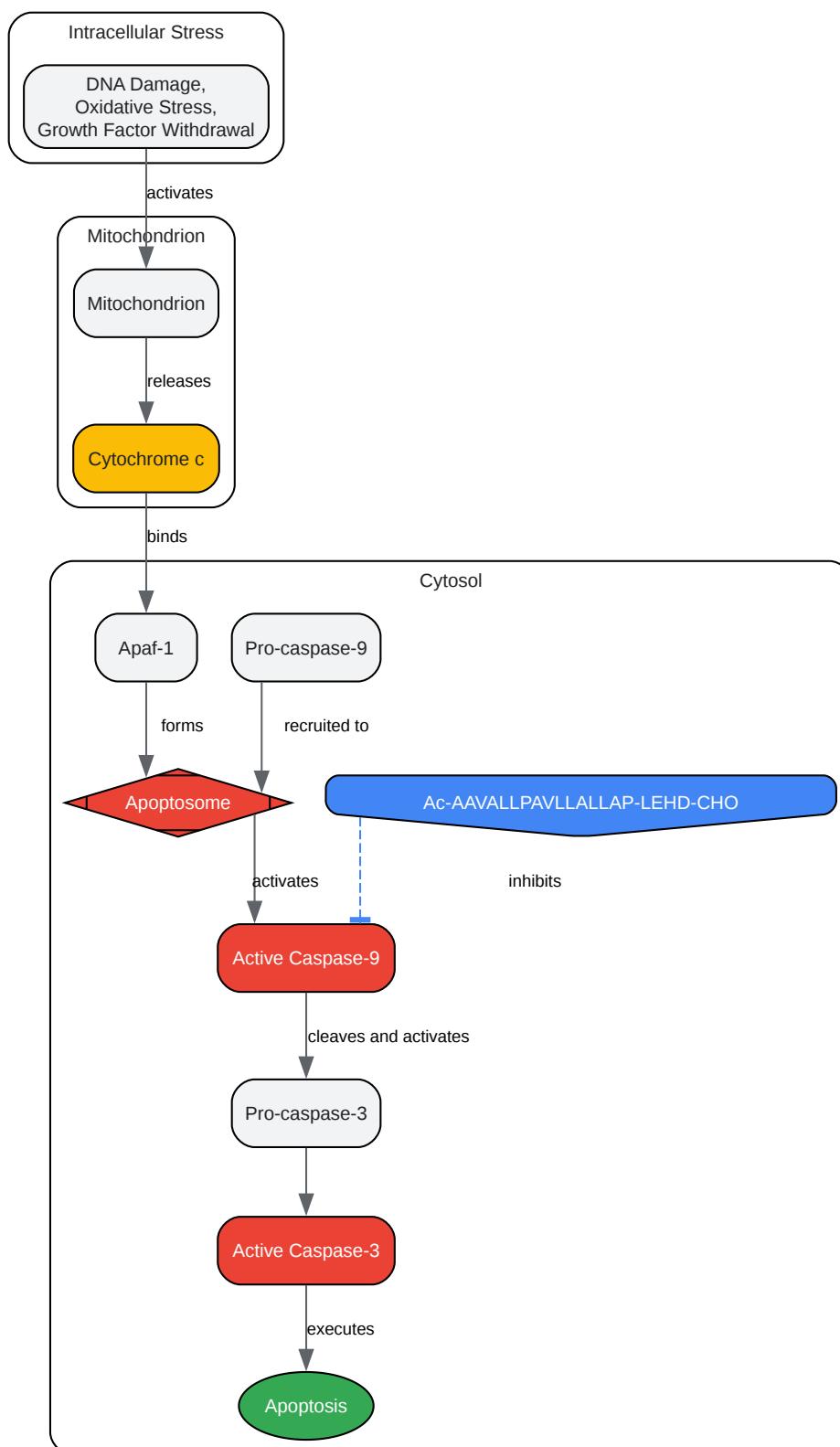
Ac-AAVALLPAVLLALLAP-LEHD-CHO is a rationally designed, cell-permeable peptide inhibitor of caspase-9. Its structure combines three key functional domains:

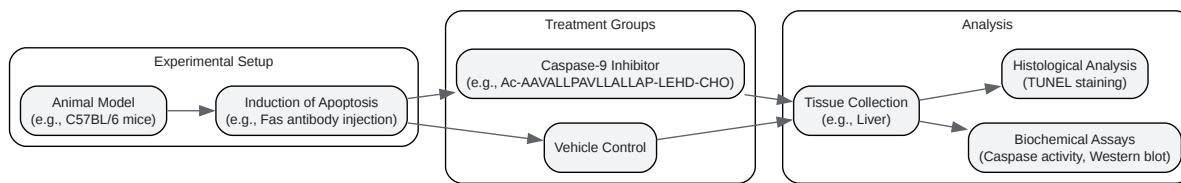
- Ac-AAVALLPAVLLALLAP: A cell-penetrating peptide (CPP) sequence that facilitates the translocation of the molecule across the cell membrane, enabling it to reach its intracellular target.
- LEHD (Leu-Glu-His-Asp): A tetrapeptide sequence that is a recognized substrate motif for caspase-9, allowing for specific binding to the active site of the enzyme.^[1]
- CHO (Aldehyde): A reactive functional group that forms a reversible covalent bond with the active site cysteine of caspase-9, leading to its inhibition.

This combination of a CPP for delivery and a specific inhibitory sequence suggests that **Ac-AAVALLPAVLLALLAP-LEHD-CHO** has the potential for potent and targeted inhibition of the intrinsic apoptotic pathway *in vivo*.

Mechanism of Action: The Intrinsic Apoptosis Pathway

Ac-AAVALLPAVLLALLAP-LEHD-CHO targets caspase-9, a key initiator caspase in the intrinsic pathway of apoptosis. This pathway is activated by intracellular stress signals such as DNA damage, oxidative stress, and growth factor withdrawal. A simplified representation of this pathway is provided below.





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References

- 1. mblbio.com [mblbio.com]
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